

Technical Guide: Acid Blue 161 – Identification, Chemical Profile, and Analytical Protocols[1]

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Compound of Interest

Compound Name: Acid Blue 161

CAS No.: 12392-64-2

Cat. No.: B085170

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Part 1: Core Identification & Nomenclature

Acid Blue 161 is a synthetic organic colorant belonging to the 1:2 metal-complex azo dye class.[1] Unlike simple acid dyes, it consists of a central chromium ion coordinated to two azo dye ligands.[1] This structure confers exceptional light fastness and stability, making it a critical reagent in textile chemistry (wool/silk) and a target analyte in environmental chromatography research.[1]

Validated Registry Numbers

The identification of **Acid Blue 161** is often complicated by the existence of multiple salt forms and deprecated registry numbers.[1] The following hierarchy should be used for procurement and regulatory documentation.

Registry Type	Identifier	Status	Notes
CAS Number	12392-64-2	Primary	The standard identifier for the disodium chromium complex. [1]
CAS Number	6505-92-6	Secondary	Often associated with specific hydration states or generic "Acid Blue 161" entries in older MSDS. [1]
CAS Number	117216-04-3	Deprecated	Deleted or replaced registry number. [1]
C.I. Number	15706	Standard	Colour Index Constitution Number (Chemical Structure). [1] [2]
C.I. Name	Acid Blue 161	Standard	Colour Index Generic Name.

Synonyms & Trade Names

- IUPAC/Chemical Name: Chromate(3-), bis[3-hydroxy-4-[(2-hydroxy-1-naphthalenyl)azo]-1-naphthalenesulfonato(3-)]-, disodium hydrogen (or similar salt variations).[\[1\]](#)
- Commercial Aliases: Palatine Fast Blue BN, Complex Blue BN, Blue 2R.[\[1\]](#)

Part 2: Chemical Profile & Structural Logic

Molecular Architecture

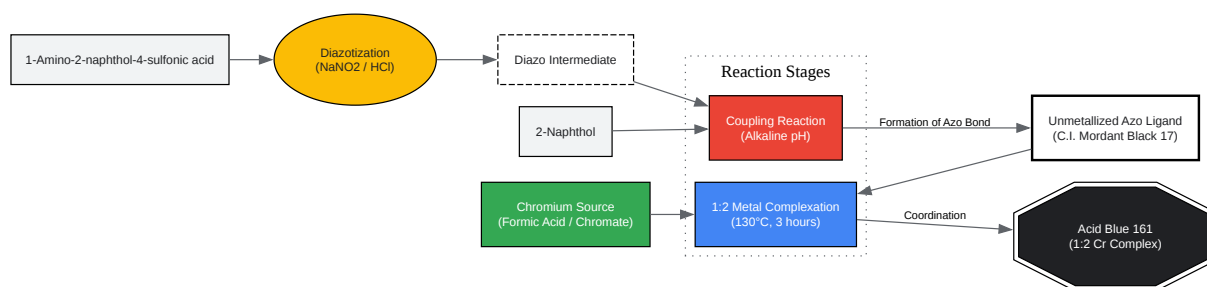
Acid Blue 161 is not a simple salt but a coordination complex.[\[1\]](#)

- Ligand Precursor: 3-hydroxy-4-[(2-hydroxy-1-naphthalenyl)azo]-1-naphthalenesulfonic acid.
[\[1\]](#)[\[3\]](#)

- Complexation: One Chromium(III) atom coordinates with two molecules of the azo ligand in a 1:2 ratio.[1]
- Molecular Formula:
(Typical commercial form).[1][4]
- Molecular Weight: ~858.75 g/mol (varies with counterions).[1]

Synthesis Pathway Visualization

The following diagram illustrates the logical flow of **Acid Blue 161** synthesis, highlighting the critical transition from a simple azo structure to the stable metal complex.



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Caption: Synthesis logic flow from diazo coupling precursors to the final 1:2 chromium complex stabilization.

Part 3: Technical Specifications & Properties[1]

Property	Value/Description	Relevance to Research
Physical State	Dark blue powder	Handling requires dust control (particulate respirator).[1]
Solubility	Water (Red-light Blue), Ethanol	Soluble in polar solvents; insoluble in non-polar organics.[1]
	578 nm (in water)	Primary peak for spectrophotometric quantification.[1]
Acid Stability	Precipitates blue in conc.[1] HCl	Differentiates from other acid dyes in qualitative analysis.[1]
Alkali Stability	Turns red-light purple in NaOH	Indicator of pH sensitivity (bathochromic/hypsochromic shifts).[1]
LogP	-1.014 (approx)	Indicates high hydrophilicity; low bioaccumulation potential. [1]

Part 4: Analytical Protocols

For researchers utilizing **Acid Blue 161** as a tracer or studying its removal (adsorption/degradation), the following protocols ensure data integrity.

Protocol: Spectrophotometric Quantification

Objective: Establish a calibration curve to measure **Acid Blue 161** concentration in aqueous solution.

Reagents:

- **Acid Blue 161** Standard (>90% purity).[1][5]
- Deionized Water (Type I).[1]

- 1M HCl and 1M NaOH (for pH adjustment checks).

Methodology:

- Stock Solution Preparation:
 - Weigh exactly 100.0 mg of **Acid Blue 161**.[\[1\]](#)
 - Dissolve in 100 mL deionized water to create a 1000 mg/L (ppm) stock.
 - Note: Sonicate for 10 minutes to ensure complete dissolution of the metal complex.[\[1\]](#)
- Spectral Scanning:
 - Dilute stock to 50 mg/L.[\[1\]](#)
 - Scan from 300 nm to 800 nm.[\[1\]](#)
 - Confirm

is approximately 578 nm.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Calibration Curve Construction:
 - Prepare serial dilutions: 5, 10, 20, 40, 60 mg/L.
 - Measure Absorbance (A) at 578 nm.[\[1\]](#)
 - Plot A vs. Concentration (C).[\[1\]](#)
 - Validation:

must be

[\[1\]](#)
- Limit of Detection (LOD):
 - Calculated as

, where

is the standard deviation of the blank and

is the slope.[1]

Protocol: HPLC-DAD Purity Assessment

Objective: Verify dye purity and detect uncomplexed ligands.[1]

- Column: C18 Reverse Phase (e.g., 250mm x 4.6mm, 5µm).[1]
- Mobile Phase A: 10 mM Ammonium Acetate (pH 6.0).[1]
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 0-5 min (10% B), 5-20 min (10%
90% B).
- Detection: Diode Array Detector (monitor 254 nm for impurities, 578 nm for analyte).[1]
- Interpretation: The metal complex should elute as a single major peak.[1] Minor peaks often represent the unmetallized ligand (Mordant Black 17) or 1:1 complexes.[1]

Part 5: Safety & Handling (E-E-A-T)

Critical Warning: **Acid Blue 161** contains Chromium (Cr).[1][8] While typically bound in a stable Cr(III) complex, degradation (thermal or chemical) can release chromium species.[1]

- Hazard Identification:
 - H412: Harmful to aquatic life with long-lasting effects.[1]
 - Dust Hazard: High concentrations of dye dust can cause respiratory sensitization.[1]
- PPE Requirements:
 - Nitrile gloves (0.11 mm min thickness).[1]

- P2/N95 Particulate Respirator (prevent inhalation of metal-complex dusts).[1]
- Safety Goggles.[1][8]
- Disposal: Treat as heavy metal-containing hazardous waste (Waste Code D007 in US EPA classification if leachable Cr exceeds limits).[1][9] Do not dispose of down the drain.

References

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